

Meclocycline Sulfosalicylate vs. Doxycycline: A Comparative In Vitro Analysis Against MRSA

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Compound of Interest

Compound Name: Meclocycline sulfosalicylate

Cat. No.: B1146526

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This guide provides an objective comparison of the in vitro activity of **meclocycline sulfosalicylate** and doxycycline against Methicillin-resistant Staphylococcus aureus (MRSA). The following sections present a summary of available quantitative data, detailed experimental protocols for susceptibility testing, and a visualization of the common mechanism of action.

Quantitative Data Summary

The in vitro efficacy of **meclocycline sulfosalicylate** and doxycycline against MRSA can be compared using Minimum Inhibitory Concentration (MIC) values. A lower MIC value indicates greater potency. The available data from in vitro studies is summarized in the table below.

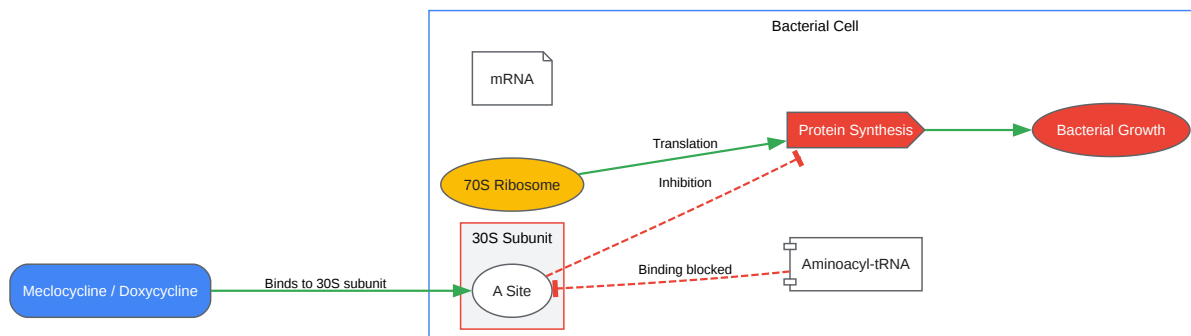
Antibiotic	MRSA Strain(s)	MIC (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
Meclocycline	USA300	1.18	-	-	[1]
Doxycycline	USA300	2.36	-	-	[1]
Doxycycline	Community-Acquired MRSA	-	0.25	-	
Doxycycline	75 clinical isolates	0.25 - 8	4	8	[2] [3]

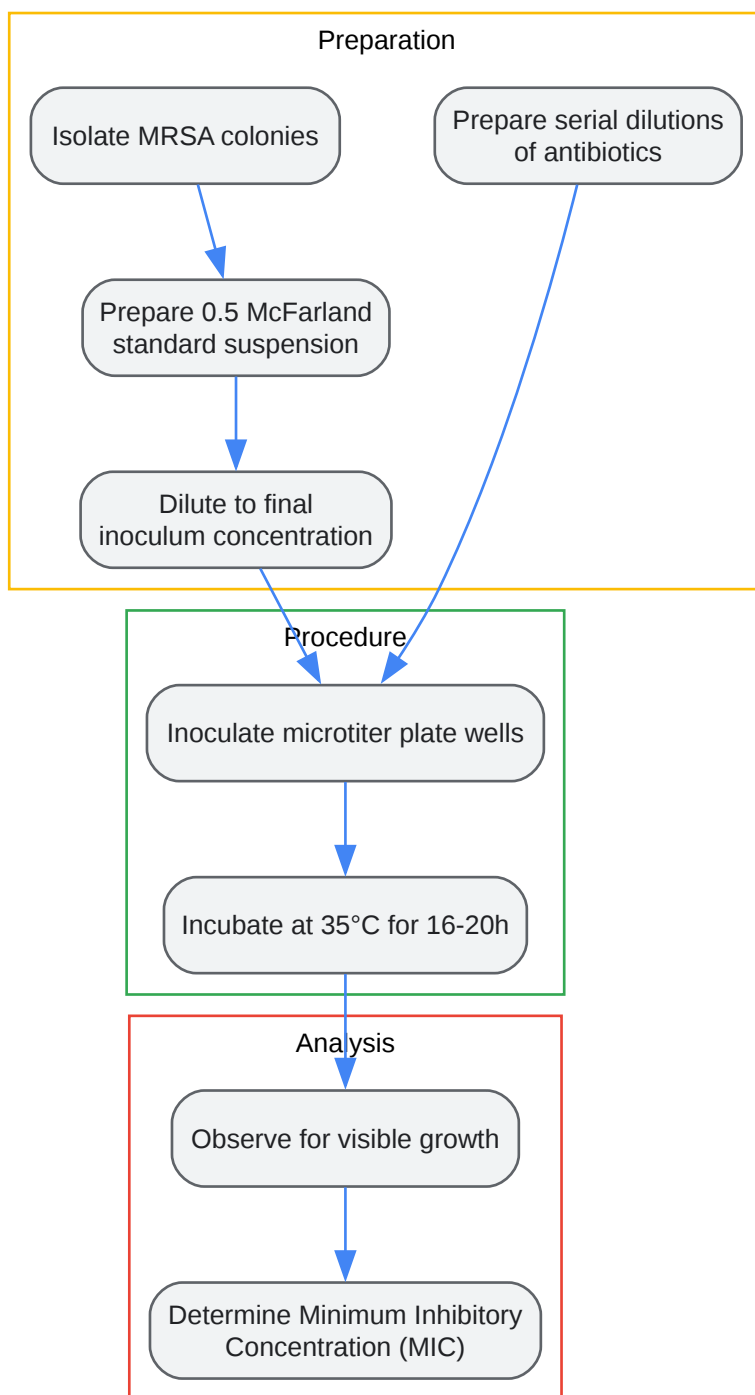
Note: MIC₅₀ and MIC₉₀ represent the MIC required to inhibit the growth of 50% and 90% of the tested isolates, respectively.

Based on a study involving the MRSA strain USA300, meclocycline demonstrated a lower MIC value (1.18 µg/mL) compared to doxycycline (2.36 µg/mL), suggesting it may be more potent against this specific strain[1]. Another study reported a MIC₅₀ of 0.25 µg/mL for doxycycline against community-acquired MRSA strains. A study of 75 clinical MRSA isolates found a doxycycline MIC range of 0.25 to 8 µg/mL, with MIC₅₀ and MIC₉₀ values of 4 and 8 µg/mL, respectively[2][3]. It is important to note that the available quantitative data for meclocycline against a variety of MRSA strains is limited, warranting further research for a more comprehensive comparison.

Mechanism of Action

Both meclocycline and doxycycline are tetracycline antibiotics and share a similar mechanism of action. They inhibit bacterial protein synthesis by binding to the 30S ribosomal subunit. This binding prevents the attachment of aminoacyl-tRNA to the ribosome, thereby halting the elongation of peptide chains and ultimately inhibiting bacterial growth.





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References

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